

An In-depth Technical Guide to the Physicochemical Properties of Cyanazine Acid

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Compound of Interest

Compound Name: *Cyanazine-3-mercaptopropanoic acid*

Cat. No.: *B12384681*

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Introduction

Cyanazine acid (2-[[4-chloro-6-(ethylamino)-1,3,5-triazin-2-yl]amino]-2-methylpropanoic acid) is a principal degradation product of the triazine herbicide, cyanazine. The physicochemical properties of this metabolite are critical for understanding its environmental fate, transport, and potential biological interactions. This guide provides a comprehensive overview of the known physicochemical characteristics of cyanazine acid, details relevant experimental protocols for their determination, and visualizes its formation pathway.

Physicochemical Properties

Quantitative data on the experimental physicochemical properties of cyanazine acid are not readily available in the public domain. The data presented below are primarily computed estimates.

Property	Value	Source
IUPAC Name	2-[[4-chloro-6-(ethylamino)-1,3,5-triazin-2-yl]amino]-2-methylpropanoic acid	PubChem
CAS Number	36576-43-9	PubChem
Molecular Formula	C ₉ H ₁₄ ClN ₅ O ₂	PubChem
Molecular Weight	259.69 g/mol	PubChem
Boiling Point (Predicted)	485.6 °C at 760 mmHg	Echemi
Density (Predicted)	1.437 g/cm ³	Echemi
Flash Point (Predicted)	247.5 °C	Echemi
Refractive Index (Predicted)	1.635	Echemi
XLogP3 (Predicted)	2.1	PubChem

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of cyanazine acid are not specifically published. However, standardized methods, such as those provided by the OECD Guidelines for the Testing of Chemicals, are applicable.

Determination of pKa (Dissociation Constant)

The dissociation constant (pKa) is a critical parameter influencing the ionization state of a molecule at different pH values, which in turn affects its solubility, absorption, and transport.

Methodology: Titration Method (General Protocol based on OECD Guideline 112)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- **Preparation of the Test Solution:** A precise amount of cyanazine acid is dissolved in purified water, often with the addition of a co-solvent if solubility is low. The concentration is typically in the range of 0.01 to 0.1 M.

- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH).
- **pH Measurement:** The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- **Data Analysis:** A titration curve is generated by plotting the pH against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point. For a substance with a carboxylic acid group, this would be the point at which half of the acid has been neutralized by the base.

Determination of Water Solubility

Water solubility is a key determinant of a compound's environmental mobility and bioavailability.

Methodology: Flask Method (General Protocol based on OECD Guideline 105)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Equilibration:** An excess amount of cyanazine acid is added to a flask containing purified water of a known temperature (e.g., 20 °C).
- **Agitation:** The mixture is agitated (e.g., shaken or stirred) for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved substance.
- **Phase Separation:** The saturated solution is separated from the excess solid by centrifugation or filtration.
- **Concentration Analysis:** The concentration of cyanazine acid in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Replicate Analysis:** The experiment is repeated to ensure the reproducibility of the results.

Determination of Melting Point

The melting point is a fundamental physical property that provides information about the purity of a compound.

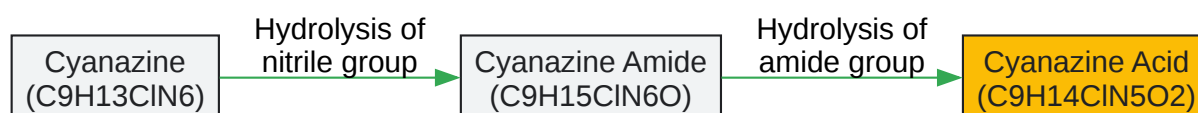
Methodology: Capillary Method[13][14][15][16][17]

- **Sample Preparation:** A small amount of dry, powdered cyanazine acid is packed into a thin-walled capillary tube, which is sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath and a thermometer or digital temperature sensor.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded. This range is reported as the melting point.

Signaling Pathways and Logical Relationships

Cyanazine Degradation Pathway

Cyanazine acid is a key metabolite in the environmental degradation of cyanazine. The primary transformation involves the hydrolysis of the nitrile group to a carboxylic acid.

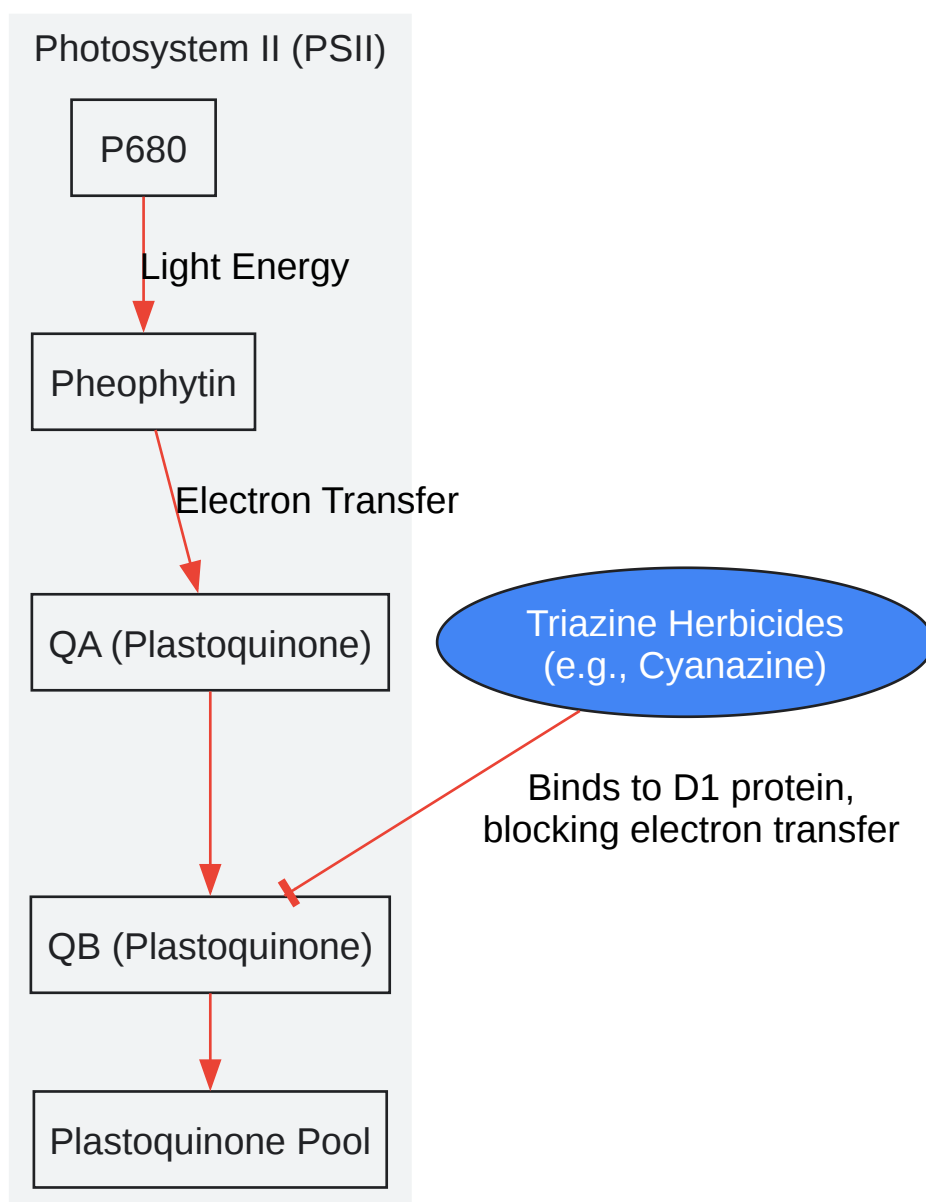


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Degradation pathway of cyanazine to cyanazine acid.

Generalized Triazine Herbicide Mode of Action

While specific signaling pathways for cyanazine acid are not well-documented, it is relevant to understand the primary mechanism of action of its parent compound, cyanazine, and other triazine herbicides. These compounds are known inhibitors of photosynthesis in plants.



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Generalized mode of action of triazine herbicides at Photosystem II.

Conclusion

This technical guide summarizes the currently available, though limited, physicochemical data for cyanazine acid. The provided experimental protocols, based on established international guidelines, offer a framework for the determination of its key properties. Further research is necessary to obtain comprehensive experimental data for cyanazine acid to fully characterize its behavior and potential impacts. The visualization of its formation from cyanazine and the

general mode of action of triazine herbicides provide a logical context for its relevance in environmental and biological studies.

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